

# 1,2,3-Trichloro-5-fluorobenzene CAS number

## 3107-21-9

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### Compound of Interest

Compound Name: 1,2,3-Trichloro-5-fluorobenzene

Cat. No.: B1602144

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An In-Depth Technical Guide to **1,2,3-Trichloro-5-fluorobenzene** (CAS: 3107-21-9):  
Properties, Synthesis, and Applications in Research and Development

## Introduction and Strategic Overview

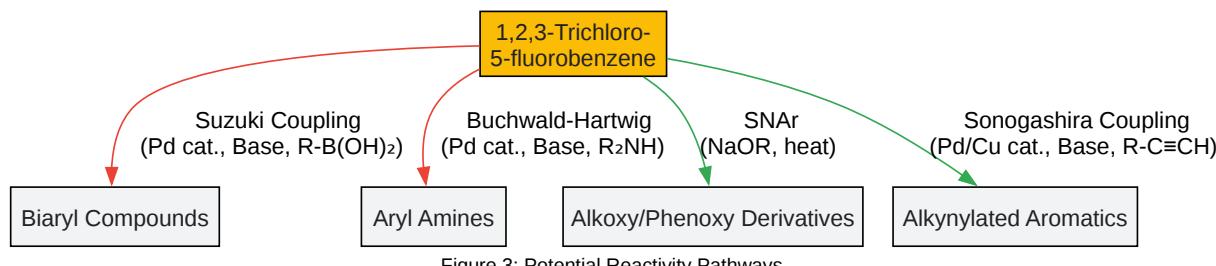
**1,2,3-Trichloro-5-fluorobenzene** is a halogenated aromatic compound characterized by a benzene ring substituted with three chlorine atoms and one fluorine atom.<sup>[1]</sup> As a poly-substituted benzene derivative, it serves as a valuable and versatile building block in synthetic organic chemistry. For researchers in drug development and materials science, the specific arrangement of its halogen substituents offers a unique scaffold for creating more complex molecules. The presence of both chlorine and fluorine atoms allows for differential reactivity, enabling selective functionalization through various modern synthetic methodologies.<sup>[2]</sup> This guide provides a comprehensive technical overview of its properties, a plausible and detailed synthetic protocol, its potential reactivity, and essential safety guidelines for laboratory professionals.

## Physicochemical and Structural Properties

The fundamental identity and physical characteristics of **1,2,3-Trichloro-5-fluorobenzene** are crucial for its handling, storage, and application in experimental design. The compound typically presents as a light yellow to yellow solid or semi-solid.<sup>[3]</sup> It has very poor solubility in water, a common trait for polychlorinated aromatic hydrocarbons.<sup>[4][5]</sup> Proper storage requires a dry, controlled environment, typically between 2-8°C, to ensure its stability.<sup>[3][6]</sup>

Table 1: Core Physicochemical Properties

Property	Value	Source(s)
CAS Number	<b>3107-21-9</b>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>6</sub> H <sub>2</sub> Cl <sub>3</sub> F	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Molecular Weight	199.44 g/mol	<a href="#">[4]</a> <a href="#">[7]</a>
Appearance	Light yellow to yellow solid or semi-solid	<a href="#">[3]</a>
Purity	Typically ≥97%	<a href="#">[3]</a>
Water Solubility	Insoluble (3.2E-3 g/L at 25°C, estimated)	<a href="#">[4]</a>
Storage Temperature	2-8°C, sealed in dry conditions	<a href="#">[3]</a> <a href="#">[6]</a>
InChI Key	DGWPPUWATNWMOW- UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>

| Canonical SMILES| C1=C(C=C(C(=C1Cl)Cl)Cl)F |[\[1\]](#)[\[4\]](#) |[Click to download full resolution via product page](#)

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## References

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